Application Note: MeIQx as a Reference Standard in Toxicology

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Compound of Interest		
Compound Name:	*2-Amino-3,4-dimethylimidazo[4,5-f]quinoxaline*	
CAS No.:	*108354-48-9*	
Cat. No.:	*B048895*	Get Quote

Introduction: The Significance of MeIQx in Toxicological Research

2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline, commonly known as MeIQx, is a prominent member of the heterocyclic aromatic amine (HAA) class of compounds.[1] These substances are formed naturally during the high-temperature cooking of protein-rich foods such as meat and fish through the Maillard reaction.[1][2] MeIQx is one of the most abundant HAAs found in the typical Western diet, and has also been detected in processed food flavorings, beer, wine, and cigarette smoke.[1][3]

Its prevalence in the human diet, coupled with its potent mutagenic and carcinogenic properties, makes MeIQx a compound of significant toxicological concern.[4][5] The International Agency for Research on Cancer (IARC) has classified MeIQx as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans," while the U.S. National Toxicology Program has listed it as "reasonably anticipated to be a human carcinogen".[1][2][6]

This toxicological profile establishes MeIQx as an indispensable reference standard for a variety of applications. In analytical chemistry, it is the benchmark for quantifying dietary exposure. In fundamental toxicology, it serves as a model pro-carcinogen for elucidating mechanisms of metabolic activation and DNA damage. For drug development professionals, it provides a critical positive control for assessing the genotoxic potential of new chemical entities

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(NCEs). This document provides a detailed guide to the mechanisms, applications, and protocols for utilizing MeIQx as a reference standard in a modern toxicology workflow.

Physicochemical Properties and Safe Handling

MeIQx is a synthetic, pale orange to brown crystalline solid soluble in methanol and dimethyl sulfoxide (DMSO).[1] Due to its potent mutagenicity, appropriate safety precautions must be taken.

Property	Value	Reference
Chemical Formula	$C_{11}H_{11}N_5$	[1]
Molecular Weight	213.24 g/mol	[1]
CAS Number	77500-04-0	[1]
Appearance	Pale orange to brown crystalline solid	[1]
Solubility	Soluble in DMSO and methanol	[1]

Safety Precautions:

- Handle in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of dust or contact with skin.
- Consult the Safety Data Sheet (SDS) for comprehensive handling and disposal information.

The Scientific Foundation: Mechanism of MeIQx-Induced Toxicity

MeIQx is not directly genotoxic; it requires metabolic bioactivation to exert its carcinogenic effects.[1] Understanding this pathway is critical for interpreting experimental results and

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designing relevant assays. The process involves a delicate balance between competing activation and detoxification pathways, primarily occurring in the liver.[4][7]

3.1 Bioactivation Pathway

The primary route of MeIQx activation is a two-step process:

- Phase I N-Hydroxylation: The initial and rate-limiting step is the N-oxidation of the exocyclic amino group, catalyzed predominantly by the cytochrome P450 enzyme CYP1A2.[7][8] This reaction produces the proximate carcinogen, N-hydroxy-MeIQx (N-OH-MeIQx).[1]
- Phase II O-Esterification: The N-hydroxy metabolite is then further activated by Phase II enzymes, such as N-acetyltransferases (NATs) or sulfotransferases (SULTs), which catalyze O-acetylation or O-sulfonation, respectively.[4] This creates a highly unstable and electrophilic ester, which can spontaneously decompose to form a reactive nitrenium ion.

3.2 DNA Adduct Formation and Mutagenesis

The ultimate carcinogen, the nitrenium ion, readily attacks nucleophilic sites on DNA, primarily the C8 and N2 positions of guanine. This forms bulky DNA adducts that, if not repaired, can lead to mutations (e.g., G-to-T transversions) during DNA replication, initiating the process of carcinogenesis.[4]

3.3 Detoxification Pathways

Concurrent with bioactivation, several detoxification pathways work to eliminate MeIQx and its metabolites. These include direct N-glucuronidation of the parent compound or its hydroxylated metabolites by UDP-glucuronosyltransferases (UGTs) and conjugation with glutathione (GSH) mediated by glutathione S-transferases (GSTs).[4][7] The balance between these activation and detoxification reactions, which can vary significantly between species and individuals, is a key determinant of susceptibility to MeIQx-induced cancer.[4][9]

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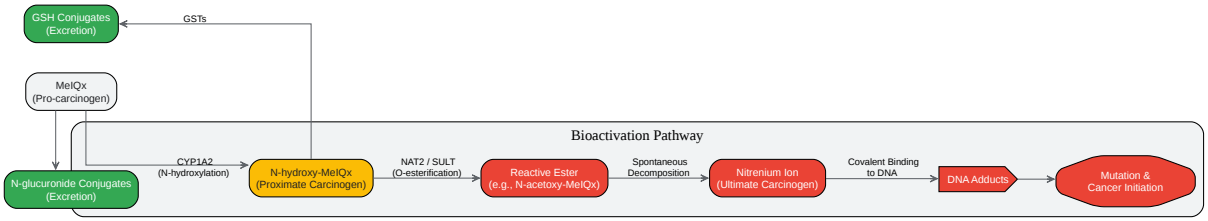

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Metabolic Activation and Detoxification of MeIQx.

Application Notes: Utilizing MeIQx as a Reference Standard

4.1 Application in Carcinogenicity Bioassays

MeIQx is an established rodent carcinogen, making it an ideal positive control or benchmark compound in long-term carcinogenicity studies. Its use helps validate the sensitivity of the animal model and experimental protocol. Dose-response studies in rats have provided clear data on tumor formation in various organs.[10]

Causality Explained: By administering a known carcinogen like MeIQx at defined concentrations, researchers can confirm that the biological system under study is capable of responding to a carcinogenic insult. This is crucial for interpreting negative results with a test compound; without a positive control, it would be impossible to know if a lack of tumors is due to the test compound's safety or a failure of the experimental model.

Table 1: Dose-Response Data for MeIQx Carcinogenicity in F344 Male Rats (56-week study)

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Dietary Dose (ppm)	Hepatocellular Carcinoma Incidence (%)	Zymbal Gland Carcinoma Incidence (%)	Reference
0 (Control)	**0**	**0**	**[10]**
100	0	0	[10]
200	45	10	[10]

| 400 | 94 | 56 |[10] |

Notably, some studies have also identified a no-observed-effect level (NOEL) for the induction of preneoplastic lesions (GST-P-positive foci) in rat livers, providing valuable data for risk assessment.[11]

4.2 Application in Genotoxicity and Mutagenicity Assays

MeIQx is a potent mutagen after metabolic activation, widely used as a positive control in a battery of genotoxicity tests.[8]

- Ames Test (Bacterial Reverse Mutation Assay): MeIQx is highly mutagenic in Salmonella typhimurium strains like TA98 and TA100, but only in the presence of a metabolic activation system (e.g., rat liver S9 fraction).[5] This requirement for activation makes it a perfect control for validating the activity of the S9 mix.
- In Vitro Mammalian Assays: It induces chromosomal aberrations, sister chromatid exchange, and mutations in various mammalian cell lines.[8]
- In Vivo Assays: Administration of MeIQx to rodents leads to the formation of DNA adducts in multiple organs, which can be measured as a biomarker of genotoxic exposure.[8]

4.3 Application as an Analytical Standard for Exposure Assessment

Accurate quantification of MeIQx in cooked foods and biological fluids (e.g., urine) is essential for human exposure and risk assessment.[1][8] High-purity MeIQx is used to prepare calibration standards for instrumental analysis, most commonly Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[6][12]

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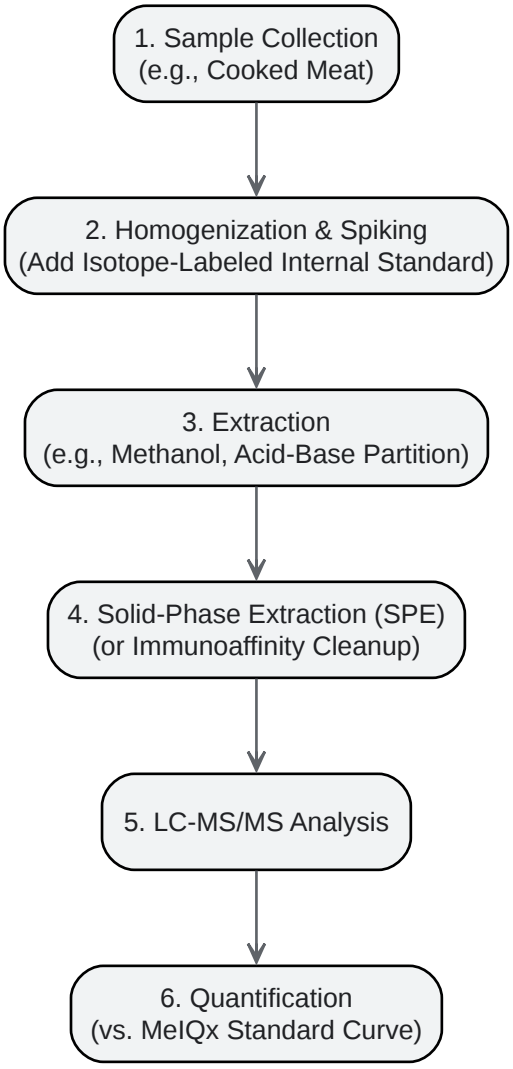
Causality Explained: The principle of quantitative analysis relies on comparing the instrumental response of an unknown sample to the response of a known concentration of a pure standard. By creating a standard curve from serial dilutions of a certified MeIQx reference material, the concentration in a complex matrix like a beef extract or urine can be accurately determined. Isotope-labeled MeIQx is often used as an internal standard to correct for matrix effects and variations in sample extraction and instrument response.[1][8]



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General Workflow for MeIQx Quantification in a Food Matrix.

Detailed Protocols

5.1 Protocol 1: The Ames Test (Bacterial Reverse Mutation Assay) with MeIQx

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This protocol describes the use of MeIQx as a diagnostic positive control in the plate incorporation method, a standard approach for mutagenicity screening.

Self-Validation: The protocol's integrity is confirmed by the results. A clear, dose-dependent increase in revertant colonies in the MeIQx-treated plates (+S9) and a low, background level of revertants in the vehicle control and MeIQx (-S9) plates validates the entire system: the bacterial strain's sensitivity, the S9 fraction's metabolic competence, and the experimental technique.

Materials:

- Salmonella typhimurium strain TA98 (frameshift mutation detector)
- MeIQx reference standard (dissolved in DMSO)
- Vehicle control: DMSO
- S9 mix (metabolic activation system from Aroclor- or phenobarbital-induced rat liver)
- Molten top agar containing histidine and biotin
- Minimal glucose agar plates

Procedure:

- Preparation: Pre-warm minimal glucose agar plates to 37°C. Prepare serial dilutions of the MeIQx stock solution in DMSO.
- Incubation Mix: In separate sterile tubes for each condition, add the following in order:
  - Negative Control: 100 µL bacterial culture + 50 µL DMSO + 500 µL phosphate buffer.
  - Positive Control (-S9): 100 µL bacterial culture + 50 µL MeIQx solution + 500 µL phosphate buffer.
  - Positive Control (+S9): 100 µL bacterial culture + 50 µL MeIQx solution + 500 µL S9 mix.
  - Vehicle Control (+S9): 100 µL bacterial culture + 50 µL DMSO + 500 µL S9 mix.

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- Plating: To each tube, add 2.0 mL of molten top agar, vortex gently, and immediately pour the contents onto a minimal glucose agar plate. Distribute the top agar evenly.
- Incubation: Allow the top agar to solidify, then invert the plates and incubate at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies (his+) on each plate.
- Interpretation: A positive result is defined as a dose-related increase in the mean number of revertants per plate to at least twice the mean of the vehicle control plates. MeIQx should only be positive in the presence of the S9 mix.

5.2 Protocol 2: Preparation of a Standard Curve for MeIQx Quantification by LC-MS/MS

This protocol outlines the preparation of calibration standards for quantifying MeIQx in an extracted sample matrix (e.g., from cooked beef).

Self-Validation: The validity of the standard curve is determined by its linearity. A coefficient of determination (R^2) value of >0.99 for the linear regression indicates a precise and accurate relationship between concentration and instrument response, ensuring reliable quantification of unknown samples.

Materials:

- Certified MeIQx reference standard
- Isotope-labeled MeIQx (e.g., d3-MeIQx) as an internal standard (IS)
- LC-MS grade methanol and water
- Formic acid
- Autosampler vials

Procedure:

- Primary Stock Solution (1 mg/mL): Accurately weigh 1 mg of MeIQx standard, dissolve in 1 mL of methanol. This is Stock A.

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- Working Stock Solution (10 µg/mL): Dilute 10 µL of Stock A into 990 µL of methanol. This is Stock B.
- Internal Standard Stock (10 µg/mL): Prepare a stock solution of the isotope-labeled IS in methanol.
- Serial Dilutions: Prepare a series of calibration standards by serially diluting Stock B. For a curve from 1 pg/µL to 100 pg/µL:
  - Standard 1 (100 pg/µL): 10 µL of Stock B into 990 µL methanol.
  - Standard 2 (50 pg/µL): 500 µL of Standard 1 into 500 µL methanol.
  - ...and so on, to create at least 5-7 concentration levels.
- Spiking: To 100 µL of each standard (and the prepared sample extracts), add a fixed amount of the internal standard (e.g., 10 µL of a 100 pg/µL IS solution).
- Analysis: Inject the standards onto the LC-MS/MS system, from the lowest concentration to the highest.
- Curve Generation: Plot the ratio of the MeIQx peak area to the IS peak area (Y-axis) against the known concentration of MeIQx (X-axis). Perform a linear regression to generate the standard curve and equation ($y = mx + c$). This equation is then used to calculate the concentration of MeIQx in the unknown samples.

Conclusion

MeIQx is more than just a food-borne contaminant; it is a vital tool in the field of toxicology. Its well-characterized properties as a pro-carcinogen and mutagen make it an essential reference standard for validating toxicological assays, from in vitro genotoxicity screens to in vivo carcinogenicity bioassays. Furthermore, its use as an analytical standard is fundamental to accurately assessing human dietary exposure and understanding its role in human diseases like cancer. The protocols and data presented here provide a framework for the robust and reliable application of MeIQx in research and drug development settings.

References

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- National Center for Biotechnology Information. (n.d.). MeIQx (2-AMINO-3,8-DIMETHYLIMIDAZO[4,5.f]QUINOXALINE). PubChem. Retrieved January 24, 2026, from [Link]
- National Center for Biotechnology Information. (n.d.). Meiqx | C11H11N5 | CID 62275. PubChem. Retrieved January 24, 2026, from [Link]
- International Agency for Research on Cancer. (1993). MeIQx (2-AMINO-3,8-DIMETHYIMIDAZO(4,S-fQUINOXAINE). IARC Monographs on the Evaluation of Carcinogenic Risks to Humans, Volume 56. Retrieved January 24, 2026, from [Link]
- Al-Serori, H. A., et al. (2024). Carcinogenicity of dietary MeIQx in the prostate, breast, colon, and liver cancers, and the inhibitory effects of some compounds. Food Research. Retrieved January 24, 2026, from [Link]
- Kushida, H., et al. (1994). Dose-response study of MeIQx carcinogenicity in F344 male rats. Cancer Letters, 83(1-2), 31-5. Retrieved January 24, 2026, from [Link]
- Ogawa, K., et al. (2002). Lack of Carcinogenicity of 2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline (MeIQx) in Cynomolgus Monkeys. Cancer Science, 93(1). Retrieved January 24, 2026, from [Link]
- Fukushima, S. (1999). Low-dose carcinogenicity of a heterocyclic amine, 2-amino-3,8-dimethylimidazo[4,5-f]quinoxaline: relevance to risk assessment. Cancer Letters, 143(2), 157-9. Retrieved January 24, 2026, from [Link]
- National Toxicology Program. (2021). Report on Carcinogens, Fifteenth Edition - Heterocyclic Amines (Selected). U.S. Department of Health and Human Services. Retrieved January 24, 2026, from [Link]
- Grivas, S., & Jägerstad, M. (1984). Mutagenicity of Some Synthetic Quinolines and Quinoxalines Related to IQ, MeIQ or MeIQx in Ames Test. Mutation Research, 137(1), 29-32. Retrieved January 24, 2026, from [Link]
- Kleman, M., et al. (1994). The heterocyclic amines IQ and MeIQx show no promotive effect in a short-term in vivo liver carcinogenesis assay. Carcinogenesis, 15(7), 1479-81. Retrieved January 24, 2026, from [Link]

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- Turesky, R. J., et al. (2005). N-Oxidative Metabolism of 2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline (MeIQx) in Humans. Cancer Research, 65(11). Retrieved January 24, 2026, from [Link]
- Mesias, F. J., & Delgado, J. (2025). Heterocyclic amines formation and mitigation in processed meat and meat products: a review. Journal of Food Science and Technology. Retrieved January 24, 2026, from [Link]
- Wikipedia. (n.d.). Heterocyclic amine formation in meat. Retrieved January 24, 2026, from [Link]
- Reyes, F. G. R., et al. (2018). Heterocyclic amines in chicken meat: Development of new technologies for their quantification and mitigation. Repositorio UC. Retrieved January 24, 2026, from [Link]
- Chen, B. H., & Chiu, C. P. (1998). Analysis, Formation and Inhibition of Heterocyclic Amines in Foods. Journal of Food and Drug Analysis, 6(4). Retrieved January 24, 2026, from [Link]
- Barefoot, N. (2018). Mutagenic Activities of MeIQx and MeIQx-M1 in the Presence and Absence of Metabolic Activation Determined Using Ames Test. ResearchGate. Retrieved January 24, 2026, from [Link]
- World Health Organization. (2015). Q&A on the carcinogenicity of the consumption of red meat and processed meat. Retrieved January 24, 2026, from [Link]
- Drug Target Review. (2019). The importance of characterising chemical starting points of drugs using appropriate in vitro ADME-toxicity assays. Retrieved January 24, 2026, from [Link]

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Sources

- 1. Meiqx | C11H11N5 | CID 62275 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Heterocyclic amine formation in meat - Wikipedia [en.wikipedia.org]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. myfoodresearch.com [myfoodresearch.com]
- 5. Mutagenicity of some synthetic quinolines and quinoxalines related to IQ, MeIQ or MeIQx in Ames test - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. s3.eu-west-3.amazonaws.com [s3.eu-west-3.amazonaws.com]
- 7. aacrjournals.org [aacrjournals.org]
- 8. MeIQx (2-AMINO-3,8-DIMETHYLIMIDAZO[4,5.f]QUINOXALINE) - Some Naturally Occurring Substances - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 9. Lack of Carcinogenicity of 2-Amino-3,8-dimethylimidazo[4,5-f]quinoxaline (MeIQx) in Cynomolgus Monkeys - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Dose-response study of MeIQx carcinogenicity in F344 male rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Low-dose carcinogenicity of a heterocyclic amine, 2-amino-3,8-dimethylimidazo[4,5-f]quinoxaline: relevance to risk assessment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. fda.gov.tw [fda.gov.tw]

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